

Physical properties of 4-Bromo-1-naphthoic acid

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Compound of Interest

Compound Name: 4-Bromo-1-naphthoic acid

Cat. No.: B092810

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An In-Depth Technical Guide to the Physical Properties of 4-Bromo-1-naphthoic Acid

Abstract: This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-Bromo-1-naphthoic acid** (CAS No. 16650-55-8). Intended for researchers, medicinal chemists, and material scientists, this document synthesizes experimental data with theoretical principles to offer practical insights into the compound's behavior. Key topics include its physicochemical characteristics, solubility profile, spectroscopic data, and standardized protocols for experimental determination. The guide is structured to facilitate a deep understanding of the causality behind its properties, ensuring scientific integrity and practical applicability in a laboratory setting.

Introduction and Significance

4-Bromo-1-naphthoic acid is a halogenated aromatic carboxylic acid. Its rigid naphthalene core, functionalized with both a bromine atom and a carboxylic acid group, makes it a valuable and versatile building block in several scientific domains. The electron-withdrawing nature of the bromine atom and the versatile reactivity of the carboxyl group allow for its use as a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs.^{[1][2]} Understanding its fundamental physical properties is paramount for its effective handling, purification, reaction design, and integration into complex molecular architectures. This guide serves as a foundational reference for scientists working with this compound.

Molecular and Physicochemical Properties

The identity and core physical constants of **4-Bromo-1-naphthoic acid** are summarized below. These values are critical for predicting its behavior in various chemical and physical processes.

Table 1: Core Identifiers and Physicochemical Properties

Property	Value	Source(s)
IUPAC Name	4-bromonaphthalene-1-carboxylic acid	[3][4]
CAS Number	16650-55-8	[5][6][7]
Molecular Formula	C ₁₁ H ₇ BrO ₂	[1][5][6]
Molecular Weight	251.08 g/mol	[5][6][7]
Appearance	White to light yellow solid/powder	[5][6][8]
Melting Point	198-200 °C	[1][5][6][9]
Boiling Point	408.8 ± 28.0 °C (Predicted)	[5][6][9]
Density	1.648 ± 0.06 g/cm ³ (Predicted)	[5][6][9]
pKa	3.48 ± 0.10 (Predicted)	[5]
Water Solubility	Slightly soluble	[5][6][9]
XLogP3	3.8	[9][10]
InChI Key	FIJIPZQZVLCOMB-UHFFFAOYSA-N	[3][4][7]
SMILES	OC(=O)c1ccc(Br)c2ccccc12	[7]

Solubility Profile: A Deeper Analysis

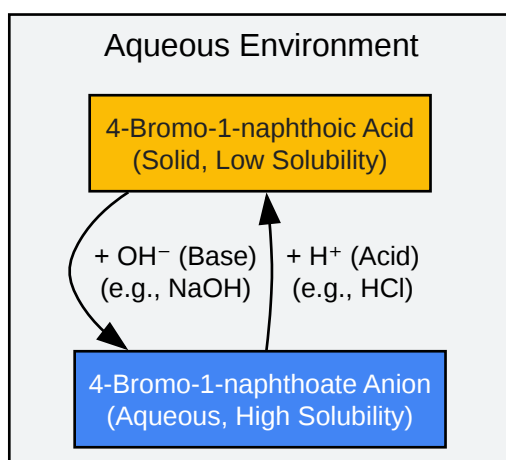
The solubility of **4-Bromo-1-naphthoic acid** is dictated by the interplay between its large, nonpolar naphthalene ring and its polar carboxylic acid group.

- Aqueous Solubility:** The compound is described as "slightly soluble in water".[5][6][9] This is expected, as the hydrophobic character of the bromonaphthalene scaffold dominates, limiting its interaction with polar water molecules.

- Organic Solvent Solubility: Based on the principle of "like dissolves like," **4-Bromo-1-naphthoic acid** is expected to exhibit good solubility in polar organic solvents that can engage in hydrogen bonding with its carboxylic acid group. Such solvents include ethanol, methanol, acetone, and ethyl acetate. Its solubility in nonpolar solvents like hexanes is predicted to be low.
- pH-Dependent Solubility: The carboxylic acid moiety provides a handle to dramatically alter aqueous solubility through acid-base chemistry.
 - In Basic Conditions (e.g., aq. NaOH, aq. NaHCO₃): In the presence of a base, the carboxylic acid (pK_a ≈ 3.48) is deprotonated to form the corresponding water-soluble carboxylate salt (4-bromo-1-naphthoate). This transformation from a neutral molecule to an ionic species drastically increases its solubility in aqueous media. This principle is fundamental for its extraction and purification from non-acidic impurities.
 - In Acidic Conditions (e.g., aq. HCl): Adding a strong acid to an aqueous solution of the carboxylate salt will protonate it, causing the neutral, sparingly soluble **4-Bromo-1-naphthoic acid** to precipitate.

The following diagram illustrates the relationship between pH and the solubility of **4-Bromo-1-naphthoic acid**.

Fig. 1: pH-Dependent Solubility of 4-Bromo-1-naphthoic Acid



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